

stability and storage of 4-Bromo-3,5-difluorophenol

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Compound of Interest

Compound Name: **4-Bromo-3,5-difluorophenol**

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An In-depth Technical Guide to the Stability and Storage of **4-Bromo-3,5-difluorophenol**

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Bromo-3,5-difluorophenol is a halogenated aromatic compound with increasing relevance in the synthesis of complex molecules, including liquid crystals and pharmaceutical intermediates.^[1] Its inherent reactivity, conferred by the hydroxyl group and halogen substituents, necessitates a thorough understanding of its stability profile to ensure its integrity during storage and handling. This guide provides a comprehensive overview of the critical factors influencing the stability of **4-Bromo-3,5-difluorophenol**, outlines best practices for its storage, and offers protocols for assessing its long-term stability.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **4-Bromo-3,5-difluorophenol** is paramount for its proper handling and storage.

Property	Value	Source
Molecular Formula	$C_6H_3BrF_2O$	[2]
Molecular Weight	208.99 g/mol	[3]
Appearance	Off-white to cream or pale purple crystals/powder	[4] [5]
Melting Point	72-76 °C	[4] [6]
Boiling Point	~228 °C (Predicted)	[6]
Solubility	Sparingly soluble in water (8.2E-5 g/L at 25°C)	[1] [6]
Hygroscopicity	Hygroscopic	[1]

The compound's low melting point indicates that it can be sensitive to elevated temperatures, which may accelerate degradation. Its hygroscopic nature underscores the importance of protecting it from moisture.[\[1\]](#)

Factors Influencing Stability

The stability of **4-Bromo-3,5-difluorophenol** is influenced by several environmental factors.

Temperature

Elevated temperatures can promote degradation of phenolic compounds. While specific data for **4-Bromo-3,5-difluorophenol** is not readily available, general principles of chemical kinetics suggest that storage at elevated temperatures will increase the rate of decomposition. It is a combustible solid that can produce flammable vapors when heated.[\[7\]](#)

Light

Phenolic compounds can be susceptible to photodegradation. It is advisable to store **4-Bromo-3,5-difluorophenol** protected from light to prevent the formation of colored impurities.[\[8\]](#)

Air (Oxygen)

Phenols can be oxidized by atmospheric oxygen, often leading to the formation of colored quinone-type byproducts. This process can be catalyzed by trace metal impurities.

Moisture

As a hygroscopic substance, **4-Bromo-3,5-difluorophenol** can absorb moisture from the atmosphere.^[1] The presence of water can facilitate hydrolytic decomposition or other degradation pathways.

pH

The stability of halogenated phenols can be pH-dependent. In alkaline conditions, the phenolic proton is abstracted to form a phenoxide ion, which is generally more susceptible to oxidation. While specific studies on this compound are lacking, research on other halogenated compounds indicates that base-catalyzed degradation can occur.^[9]

Potential Degradation Pathways

While specific degradation pathways for **4-Bromo-3,5-difluorophenol** are not extensively documented in the literature, probable mechanisms can be inferred from the known reactivity of phenols and halogenated aromatic compounds.

- Oxidation: The primary degradation pathway is likely oxidation, leading to the formation of benzoquinones and subsequently more complex, often colored, polymeric materials.
- Dehalogenation: Under certain conditions, such as photocatalysis or microbial action, dehalogenation can occur.^[10]
- Polymerization: Phenolic compounds can undergo polymerization, especially in the presence of catalysts or initiators.

The persistence of halogenated organic compounds in the environment is well-documented, suggesting that under optimal storage conditions, **4-Bromo-3,5-difluorophenol** should exhibit good stability.^{[11][12]}

Recommended Storage and Handling Protocols

To ensure the long-term integrity of **4-Bromo-3,5-difluorophenol**, the following storage and handling protocols are recommended.

Storage Conditions

Parameter	Recommendation	Rationale
Temperature	Store at room temperature or in a cool place.[1][2][6]	To minimize thermal degradation.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen).[6]	To prevent oxidation.
Container	Keep container tightly closed in a dry and well-ventilated place.[1][13]	To protect from moisture and air.
Light	Store protected from light.[8]	To prevent photodegradation.
Incompatibilities	Store away from strong oxidizing agents, strong bases, water, and moisture.[1][14]	To prevent chemical reactions.

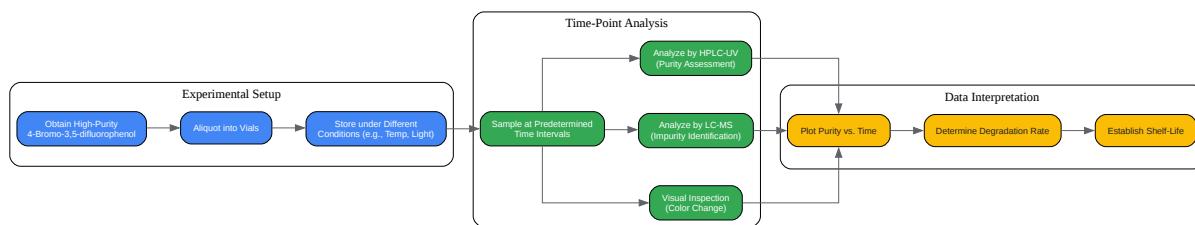
Handling Procedures

Due to its hazardous nature, **4-Bromo-3,5-difluorophenol** should be handled with appropriate safety precautions.[3]

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.[8][15]
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., neoprene or butyl rubber), safety goggles or a face shield, and a lab coat.[8][15]
- Spill Management: In case of a spill, absorb the material with an inert absorbent and dispose of it as hazardous waste.[16]

Experimental Workflow for Stability Assessment

For applications requiring stringent purity control, it is advisable to perform periodic stability assessments. The following workflow outlines a general procedure for such a study.



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Caption: Workflow for assessing the stability of **4-Bromo-3,5-difluorophenol**.

Step-by-Step Protocol for Stability Testing:

- Material Procurement: Obtain a high-purity sample of **4-Bromo-3,5-difluorophenol** with a certificate of analysis.
- Sample Preparation: Aliquot the sample into multiple amber glass vials to minimize the impact of repeated sampling from a single container.
- Storage Conditions: Place the vials under various storage conditions to be tested (e.g., 2-8°C, room temperature, 40°C; protected from light vs. exposed to light).
- Time Points: Designate specific time points for analysis (e.g., 0, 1, 3, 6, 12 months).
- Analytical Methods:

- High-Performance Liquid Chromatography (HPLC): Use a validated HPLC method with UV detection to determine the purity of the sample at each time point.
- Liquid Chromatography-Mass Spectrometry (LC-MS): Employ LC-MS to identify any degradation products that may form.
- Visual Inspection: Note any changes in the physical appearance of the material, such as color change.
- Data Analysis: Plot the purity as a function of time for each storage condition to determine the rate of degradation and establish a recommended shelf-life.

Conclusion

4-Bromo-3,5-difluorophenol is a stable compound when stored under appropriate conditions. The key to maintaining its integrity is to protect it from heat, light, moisture, and atmospheric oxygen. By adhering to the storage and handling protocols outlined in this guide, researchers, scientists, and drug development professionals can ensure the quality and reliability of this important chemical intermediate in their work. For critical applications, a systematic stability study is recommended to establish a definitive shelf-life under specific storage conditions.

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References

- 1. fishersci.co.uk [fishersci.co.uk]
- 2. chemscene.com [chemscene.com]
- 3. 4-Bromo-3,5-difluorophenol | C6H3BrF2O | CID 7172027 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 4. 4-Bromo-3,5-difluorophenol | lookchem [lookchem.com]
- 5. H26212.14 [thermofisher.com]

- 6. 130191-91-2 CAS MSDS (4-BROMO-3,5-DIFLUOROPHENOL) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. Phenol - Wikipedia [en.wikipedia.org]
- 8. ehs.yale.edu [ehs.yale.edu]
- 9. researchgate.net [researchgate.net]
- 10. Removal and detoxification of pentahalogenated phenols using a photocatalytically induced enzymatic process - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Persistent toxic burdens of halogenated phenolic compounds in humans and wildlife - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Perspective on halogenated organic compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 13. assets.thermofisher.com [assets.thermofisher.com]
- 14. fishersci.com [fishersci.com]
- 15. monash.edu [monash.edu]
- 16. ehs.berkeley.edu [ehs.berkeley.edu]
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